Thermodynamic Properties of Cyclodecanone: A Technical Guide

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Compound of Interest	
Compound Name:	Cyclodecanone
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **cyclodecanone** ($C_{10}H_{18}O$). The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for professionals in research, development, and pharmaceutical sciences.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of **cyclodecanone**. These values are essential for understanding the compound's behavior in various chemical and physical processes, including reaction kinetics, phase transitions, and formulation development.

Table 1: Enthalpic and Entropic Properties of **Cyclodecanone**

Property	Symbol	Value	Units	Phase	Reference
Standard Molar Enthalpy of Formation	$\Delta fH°$	-363.4 ± 1.8	kJ/mol	Liquid	[1][2]
Standard Molar Enthalpy of Combustion	$\Delta cH°$	-6144.3 ± 1.7	kJ/mol	Liquid	[1][2]
Standard Molar Enthalpy of Vaporization	$\Delta vapH°$	58.37 ± 0.63	kJ/mol	-	[2]
Molar Enthalpy of Fusion	$\Delta fusH$	Not Available	kJ/mol	Solid to Liquid	
Ideal Gas Heat Capacity	Cp,gas	See Cheméo	J/mol·K	Gas	[3]
Standard Gibbs Free Energy of Formation	$\Delta fG°$	See Cheméo	kJ/mol	-	[3]
Entropy	S	See NIST/TRC	J/mol·K	Ideal Gas & Liquid	[4]

Table 2: Physical and Phase Transition Properties of **Cyclodecanone**

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Property	Symbol	Value	Units	Conditions	Reference
Melting Point	Tfus	296.0	K	-	[2]
Boiling Point	Tboil	509.2	K	1 atm	[2]
Boiling Point (Reduced Pressure)	Tboilr	379.7	K	1.60 kPa	[5]
Vapor Pressure	P	See NIST/TRC	kPa	Function of T	[4]
Density	ρ	See NIST/TRC	g/mL	Function of T	[4]

Experimental Protocols

Detailed methodologies for determining the key thermodynamic properties of **cyclodecanone** are outlined below. These protocols are based on established experimental techniques for organic compounds.

Determination of Heat Capacity and Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Objective: To measure the heat capacity of solid and liquid **cyclodecanone** and its enthalpy of fusion.

Methodology:

- Sample Preparation: A sample of high-purity **cyclodecanone** (typically 5-10 mg) is accurately weighed into an aluminum DSC pan. The pan is hermetically sealed. An empty, sealed aluminum pan is used as a reference.

- Instrument Setup: A differential scanning calorimeter is calibrated for temperature and enthalpy using high-purity standards (e.g., indium).

- Experimental Run:

- The sample and reference pans are placed in the DSC cell.

- The temperature is initially held at a temperature below the expected melting point (e.g., 273 K) to establish a stable baseline.

- The sample is then heated at a constant rate (e.g., 10 K/min) through its melting point to a temperature above the melting point (e.g., 323 K).

- The differential heat flow to the sample and reference is recorded as a function of temperature.

- Data Analysis:

  - The heat capacity is determined from the heat flow signal in the regions before and after the melting transition.

  - The enthalpy of fusion is calculated by integrating the area of the melting peak.

Determination of Vapor Pressure by the Knudsen Effusion Method

Objective: To determine the vapor pressure of solid **cyclodecanone** at various temperatures.

Methodology:

- Sample Preparation: A small amount of solid **cyclodecanone** is placed in a Knudsen effusion cell, which is a small container with a precisely machined small orifice of known area. The cell is weighed accurately.

- Instrument Setup: The Knudsen cell is placed in a thermostatted-vacuum chamber. The mass loss is monitored in real-time using a high-precision microbalance.

- Experimental Run:

  - The chamber is evacuated to a high vacuum.

  - The Knudsen cell is heated to and maintained at a series of constant temperatures.

- At each temperature, the rate of mass loss due to the effusion of vapor through the orifice is measured.

- Data Analysis:

  - The vapor pressure (P) at each temperature (T) is calculated using the Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$ where dm/dt is the rate of mass loss, A is the orifice area, R is the ideal gas constant, and M is the molar mass of **cyclodecanone**.

  - The enthalpy of sublimation can be determined from the slope of a plot of $\ln(P)$ versus $1/T$ (the Clausius-Clapeyron equation).

Determination of Enthalpy of Vaporization by the Transpiration Method

Objective: To measure the enthalpy of vaporization of liquid **cyclodecanone**.
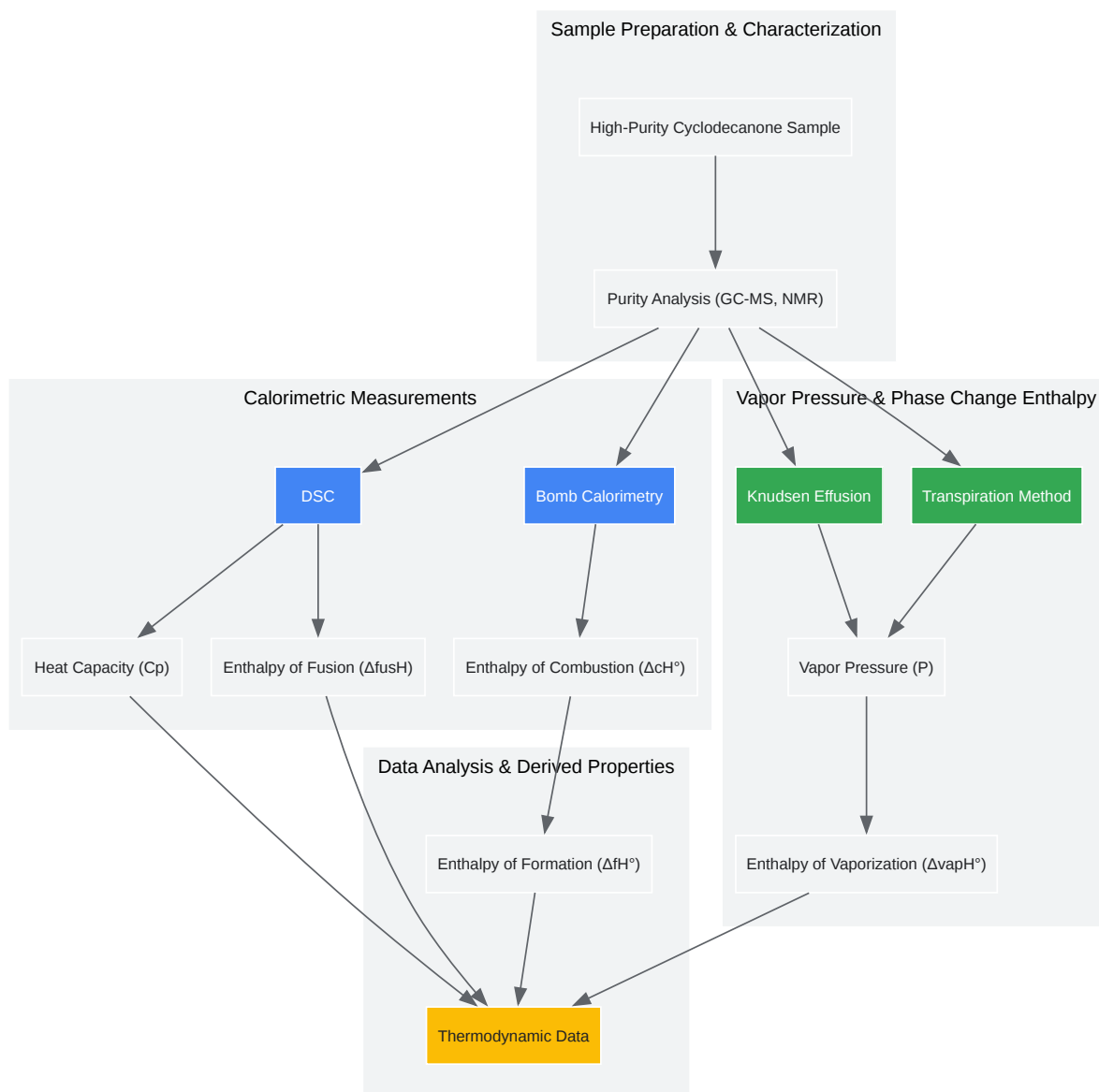
Methodology:

- Sample Preparation: A sample of **cyclodecanone** is placed in a saturator tube, which is packed with an inert material (e.g., glass beads) to increase the surface area for vaporization.

- Instrument Setup: The saturator is placed in a temperature-controlled furnace. A stream of an inert carrier gas (e.g., nitrogen or argon) with a precisely controlled flow rate is passed through the saturator.

- Experimental Run:

  - The saturator is heated to a desired temperature.

  - The carrier gas is passed through the saturator at a known, constant flow rate. The gas becomes saturated with the vapor of **cyclodecanone**.

  - The vapor-saturated gas stream is then passed through a cold trap to condense the **cyclodecanone**.

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- The amount of condensed **cyclodecanone** is determined gravimetrically or by a suitable analytical technique (e.g., gas chromatography).

- Data Analysis:

  - The partial pressure of **cyclodecanone** in the saturated gas stream is calculated from the amount of condensed vapor and the total volume of the carrier gas passed through the system.

  - By measuring the vapor pressure at different temperatures, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of the thermodynamic properties of **cyclodecanone**.
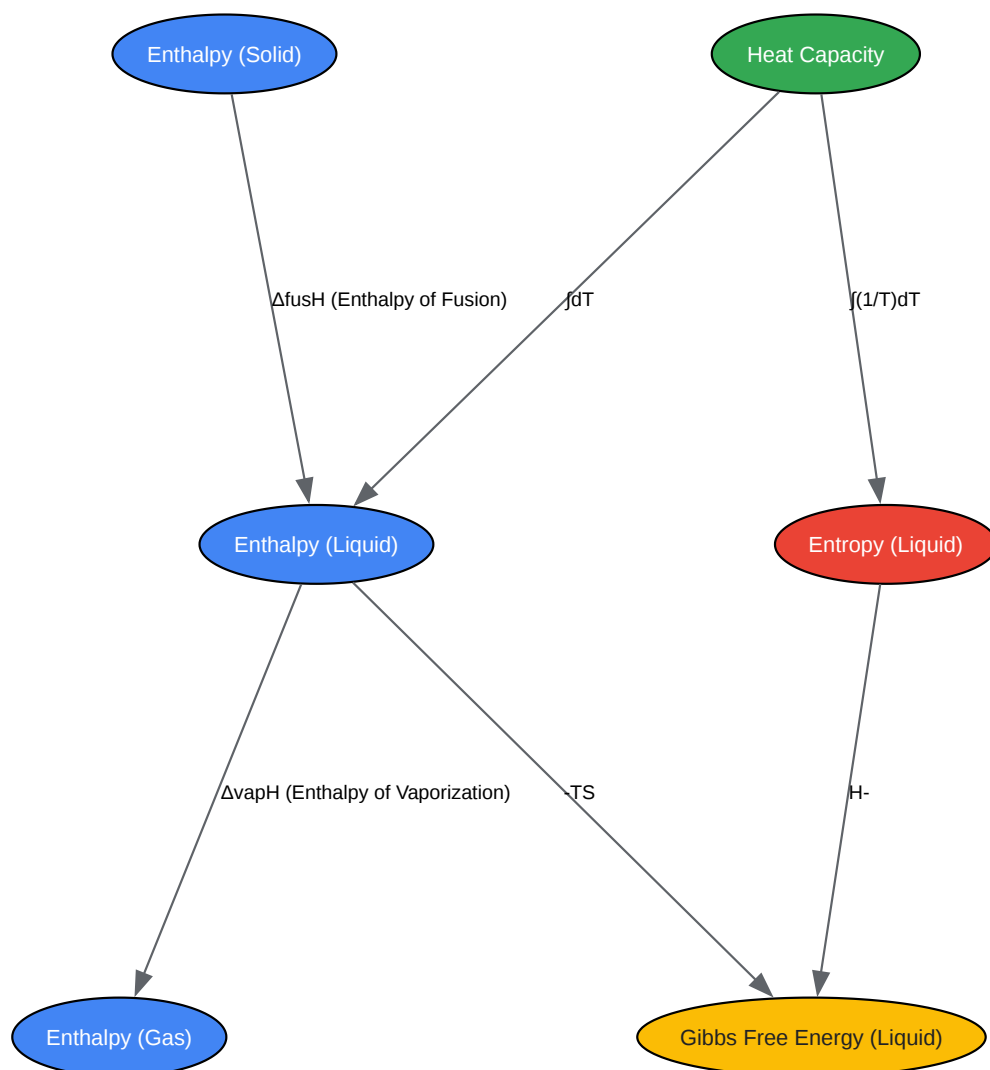
Caption: Experimental workflow for determining thermodynamic properties of **cyclodecanone**.

Interrelation of Thermodynamic Properties

The following diagram illustrates the logical relationships between key thermodynamic properties of **cyclodecanone**.

Caption: Relationship between key thermodynamic properties of **cyclodecanone**.

References

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